

Application Note: LC-MS/MS Analysis of 4''-Hydroxyisojasminin in Crude Extracts

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B15593687

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Introduction

4''-Hydroxyisojasminin is a secoiridoid glycoside found in various plant species, notably within the *Jasminum* genus, including *Jasminum mesnyi*[1][2]. Secoiridoids from *Jasminum* species have garnered interest for their potential biological activities, including antioxidant, anti-inflammatory, and cytotoxic effects[3][4][5][6][7]. The accurate and sensitive quantification of **4''-Hydroxyisojasminin** in crude plant extracts is crucial for phytochemical studies, quality control of herbal preparations, and for exploring its therapeutic potential. This application note provides a detailed protocol for the analysis of **4''-Hydroxyisojasminin** using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a powerful analytical technique for the selective and sensitive detection of secondary metabolites in complex matrices.

Chemical Profile: **4''-Hydroxyisojasminin**

Property	Value
Molecular Formula	C ₂₆ H ₃₈ O ₁₃
Molecular Weight	558.57 g/mol
CAS Number	135378-09-5
Chemical Class	Secoiridoid Glycoside
Natural Sources	Jasminum mesnyi[1][2]

Experimental Protocols

Extraction of 4''-Hydroxyisojasminin from Jasminum mesnyi Leaves

This protocol outlines a general procedure for the extraction of secoiridoids from Jasminum mesnyi leaves, which can be adapted for the specific analysis of **4''-Hydroxyisojasminin**.

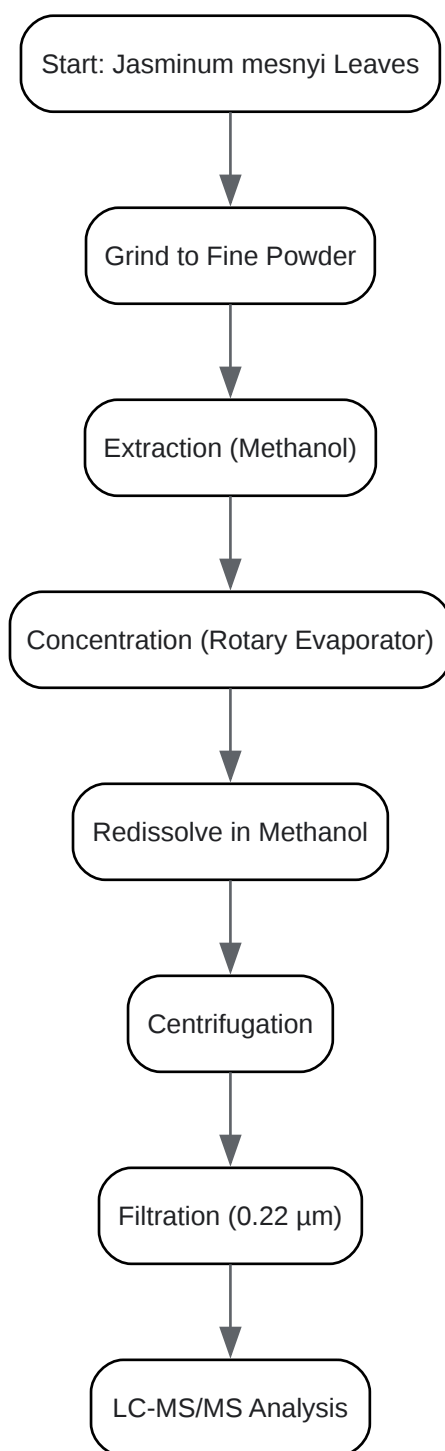
Materials:

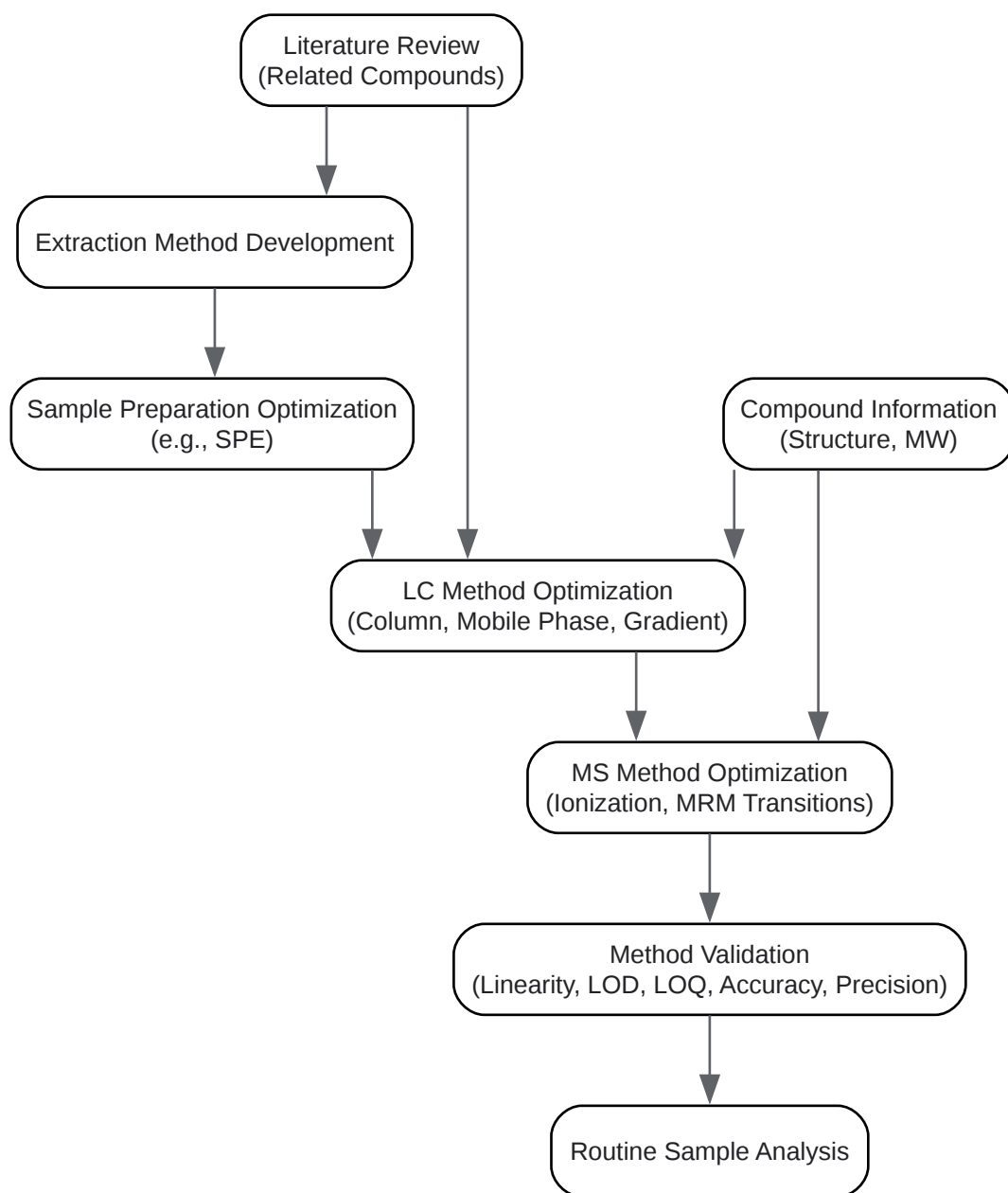
- Fresh or dried leaves of Jasminum mesnyi
- Methanol (MeOH), HPLC grade
- Water, ultrapure
- Grinder or mortar and pestle
- Soxhlet apparatus or ultrasonic bath
- Rotary evaporator
- Centrifuge
- Syringe filters (0.22 µm)

Procedure:

- Sample Preparation: Air-dry the fresh leaves of *Jasminum mesnyi* in the shade and then grind them into a fine powder.
- Extraction:
 - Soxhlet Extraction: Accurately weigh about 10 g of the powdered plant material and place it in a thimble. Extract with methanol in a Soxhlet apparatus for 6-8 hours.
 - Ultrasonic Extraction: Alternatively, suspend 10 g of the powdered plant material in 100 mL of 80% methanol in water. Sonicate the mixture for 30 minutes at room temperature. Repeat the extraction three times.
- Concentration: Combine the methanolic extracts and evaporate the solvent under reduced pressure using a rotary evaporator at a temperature not exceeding 50°C to obtain the crude extract.
- Sample Clarification: Redissolve a known amount of the crude extract in methanol. Centrifuge the solution at 10,000 rpm for 10 minutes to pellet any insoluble material.
- Filtration: Filter the supernatant through a 0.22 µm syringe filter into an LC-MS vial.

Diagram of the Extraction Workflow:





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